

Comprehensive Spectroscopic Characterization: 3-[4-Chloro-3-(trifluoromethyl)phenyl]propanoic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-[4-Chloro-3-(trifluoromethyl)phenyl]propanoic acid

CAS No.: 900027-15-8

Cat. No.: B1463622

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Introduction & Structural Logic

Compound Identity:

- IUPAC Name: **3-[4-Chloro-3-(trifluoromethyl)phenyl]propanoic acid**
- Molecular Formula:
- Molecular Weight: 252.62 g/mol [\[1\]](#)
- Key Structural Features:
 - Propanoic Acid Tail: Provides characteristic aliphatic triplets and acidic functionality.[\[2\]](#)
 - Trisubstituted Benzene Ring: The 1,3,4-substitution pattern (alkyl,

, Cl) dictates the aromatic splitting patterns in NMR.[2]

- Electronegative Substituents: The

and Cl groups significantly deshield aromatic protons and introduce distinct isotopic signatures in Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy[3]

Experimental Strategy

The structural elucidation relies on distinguishing the aliphatic "tail" from the aromatic "core."

- Solvent: DMSO-

is recommended over

to prevent carboxylic acid proton exchange broadening and to ensure solubility.

- Reference: TMS (

0.00 ppm) or residual DMSO (

2.50 ppm).

¹H NMR Analysis (400 MHz, DMSO-)

The spectrum is divided into three distinct regions.

Region	Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
Acidic	12.10 - 12.40	Broad Singlet	1H	-COOH	Exchangeable; disappears with shake. [2]
Aromatic	7.60 - 7.75	Doublet (d)	1H	Ar-H5	Ortho to Cl; deshielded by Cl and [2]
Aromatic	7.55 - 7.65	Singlet (d)	1H	Ar-H2	Ortho to [2] ; typically appears as a broad singlet or fine doublet ([2]).
Aromatic	7.45 - 7.55	Doublet of Doublets (dd)	1H	Ar-H6	Para to Cl; couples with H5 ([2]) and H2 ([2]).
Aliphatic	2.85 - 2.95	Triplet (Hz)	2H	Ar-CH -	Benzylic methylene; deshielded by the aromatic ring. [2]
Aliphatic	2.55 - 2.65	Triplet (	2H	-CH	

Hz)

-COOH

-methylene to
carbonyl.[2]

Mechanistic Note: The proton at position 5 (ortho to Chlorine) is the most deshielded due to the combined inductive effect of the Chlorine and the ortho-Trifluoromethyl group.

C NMR Analysis (100 MHz, DMSO-)

- Carbonyl:

173.5 ppm (C=O).

- Aromatic C-Cl:

~130-132 ppm.

- Aromatic C-

:

~127 ppm (quartet,

Hz).

- Trifluoromethyl:

123.5 ppm (quartet,

Hz).

- Aliphatic:

34.5 ppm (

-CH

),

29.8 ppm (Benzylic CH

).

F NMR Analysis

- Shift:

-61.0 to -63.0 ppm.[3][4]
- Pattern: Singlet (typically).
- Diagnostic Value: Confirms the integrity of the

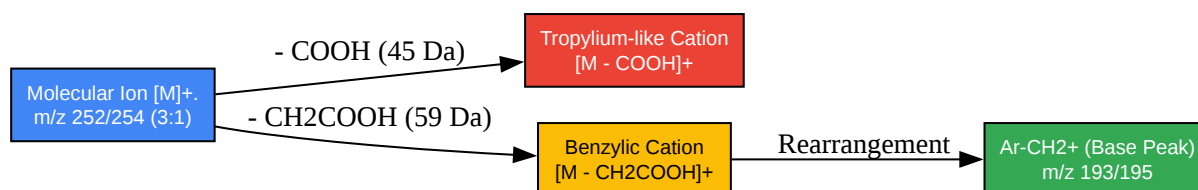
group; loss of this signal indicates hydrolysis or defluorination.

Mass Spectrometry (MS)[6][7][8][9] Ionization & Fragmentation Logic

- Method: Electron Ionization (EI) for structural fingerprinting; Electrospray Ionization (ESI-) for molecular weight confirmation.
- Isotopic Signature: The presence of one Chlorine atom creates a characteristic 3:1 ratio between the molecular ion () and the isotope peak ().

Fragmentation Pathway (EI, 70 eV)

The fragmentation follows a predictable pathway driven by the stability of the benzylic cation.



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Figure 1: Primary fragmentation pathway under Electron Ionization (EI).

Key Ions:

- m/z 252/254: Molecular Ion ().
- m/z 193/195: Base peak (typically), corresponding to the 4-chloro-3-(trifluoromethyl)benzyl cation.
- m/z 207: Loss of -COOH.

Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of functional groups.^[2]

Wavenumber ()	Vibration Mode	Functional Group	Notes
2800 - 3200	O-H Stretch (Broad)	Carboxylic Acid	Overlaps with C-H stretches; indicates dimerization.
1705 - 1720	C=O ^[2] Stretch (Strong)	Carbonyl	Diagnostic for the acid head group. ^[2]
1320 - 1350	C-F Stretch (Strong)	Trifluoromethyl	Very intense band; specific to the moiety.
1050 - 1100	C-Cl Stretch	Aryl Chloride	Often appears as a medium intensity band in the fingerprint region. ^[2]
800 - 850	C-H Bending (Out of Plane)	1,3,4-Trisubstituted Benzene	Confirms the substitution pattern. ^[2]

Experimental Protocols

Protocol A: NMR Sample Preparation

- Mass: Weigh 5-10 mg of the solid compound.
- Solvent: Add 0.6 mL of DMSO-
(99.9% D).
- Mixing: Sonicate for 30 seconds to ensure complete dissolution (critical for accurate integration).
- Acquisition:
 - Set relaxation delay () to
seconds to allow full relaxation of the acidic proton.
 - Acquire 16-32 scans for
H; 512+ scans for
C.

Protocol B: GC-MS Analysis

- Derivatization (Optional but Recommended): Treat 1 mg of acid with 100
L of BSTFA/TMCS (99:1) at 60°C for 30 mins to form the TMS ester. This improves volatility and peak shape.[\[2\]](#)
- Column: DB-5ms or equivalent (30m x 0.25mm).
- Temperature Program: 80°C (1 min)
20°C/min
280°C (5 min).
- Inlet: Split mode (20:1), 250°C.

References

- Synthesis & Analog Data:Journal of Medicinal Chemistry, "Synthesis and SAR of PPAR Agonists," .[\[2\]](#) (General reference for phenylpropanoic acid derivatives).
- Spectral Database:SDBS (Spectral Database for Organic Compounds), "3-(4-Chlorophenyl)propionic acid" and "3-[4-(Trifluoromethyl)phenyl]propionic acid." .
- Cinnamic Acid Precursors:Royal Society of Chemistry, "Reduction of substituted cinnamic acids."[\[2\]](#) .
- Isotope Patterns:NIST Chemistry WebBook, "Chlorine Isotope Abundance."[\[2\]](#) .

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- 3. 4-FLUOROCINNAMIC ACID(14290-86-9) 1H NMR spectrum [chemicalbook.com]
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